Trimethoxy(thiophen-2-yl)silane

Trimethoxy(thiophen-2-yl)silane is an organosilicon compound with the molecular formula C$_7$H$_{12}$O$_3$SSi and a molecular weight of 156.32 g/mol. It features a thiophene ring substituted with three methoxy groups attached to a silicon atom. This compound is notable for its unique structure, which combines the properties of both silanes and thiophenes, making it useful in various chemical applications.

• Hiyama Cross-Coupling Reaction: This reaction involves coupling aryl halides with organosilicon compounds to form biaryl compounds, facilitated by palladium catalysts.
• Reactions with Amines: Trimethoxy(thiophen-2-yl)silane can react with amines to form silanamine derivatives.
• Tamao-Kumada Oxidation: This transformation allows for the oxidation of organosilicon compounds, often leading to the formation of carbonyl compounds .

Trimethoxy(thiophen-2-yl)silane can be synthesized through various methods:

• Direct Silylation: This method involves the reaction of thiophene derivatives with trimethoxysilane in the presence of a catalyst or under specific conditions (e.g., heating).
• Hydrolysis and Condensation: A common approach where trimethoxysilane is hydrolyzed, followed by condensation with thiophene to yield the desired product.
• Using Thiophene Derivatives: Starting from commercially available thiophene derivatives, trimethoxy(thiophen-2-yl)silane can be synthesized through substitution reactions .

Trimethoxy(thiophen-2-yl)silane has several applications due to its chemical properties:

• Surface Modification: It is used in modifying surfaces of materials to enhance adhesion and compatibility with organic compounds.
• Silicone-based Polymers: It acts as a precursor for producing silicone polymers with improved thermal and mechanical properties.
• Organic Electronics: The compound's electrical properties make it suitable for applications in organic light-emitting diodes (OLEDs) and organic photovoltaics .

Interaction studies involving trimethoxy(thiophen-2-yl)silane focus on its reactivity with various substrates and its role in polymerization processes. Research indicates that it can interact effectively with other organosilanes and organic substrates, enhancing material properties when incorporated into composite systems.

Several compounds share structural similarities with trimethoxy(thiophen-2-yl)silane. Below is a comparison highlighting its uniqueness:

Trimethoxy(thiophen-2-yl)silane stands out due to its combination of three methoxy groups attached to a thiophene ring, which influences its solubility and reactivity differently compared to similar compounds.

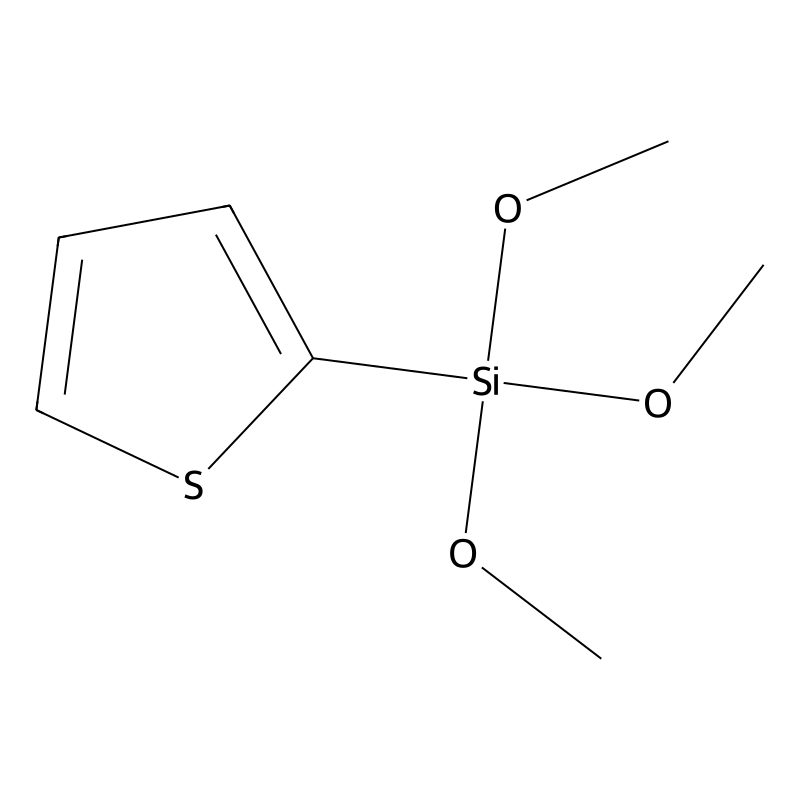

The molecular structure of trimethoxy(thiophen-2-yl)silane features a tetrahedral silicon center bonded to three methoxy groups (-OCH₃) and a thiophene ring at the 2-position. X-ray diffraction studies of analogous silane-thiophene derivatives reveal a Si–C bond length of approximately 1.86–1.89 Å, consistent with typical silicon-carbon single bonds [4]. The thiophene ring adopts a planar conformation, with bond lengths and angles characteristic of aromatic systems (Table 1).

Table 1: Key bond lengths and angles in trimethoxy(thiophen-2-yl)silane

The planar arrangement of the thiophene ring and the tetrahedral geometry at silicon minimize steric hindrance, enabling efficient π-orbital overlap within the aromatic system [4]. Density functional theory (DFT) calculations indicate partial positive charge localization on the silicon atom (+1.2 e) due to electron withdrawal by the electronegative methoxy groups, while the thiophene moiety retains a neutral charge distribution [4].

Aromaticity of the Thiophene Moiety

The thiophene ring in trimethoxy(thiophen-2-yl)silane exhibits strong aromaticity, supported by its 6π-electron system and resonance stabilization energy of ~29 kcal/mol [4]. Nuclear independent chemical shift (NICS) calculations at the ring center yield a value of -10.5 ppm, confirming aromatic character comparable to unsubstituted thiophene [4]. The trimethoxysilyl group exerts a mild electron-withdrawing effect via inductive polarization, reducing the π-electron density at the 2-position by ~7% relative to bare thiophene [4].

Substituent effects were quantified using Hammett constants (σₚ = +0.12), indicating modest deactivation of the thiophene ring toward electrophilic substitution. Despite this, the aromatic system remains reactive, participating in cycloaddition and electrophilic substitution reactions typical of thiophene derivatives [4].

Hydrolytic Behavior of Trimethoxysilane Group

The trimethoxysilane group undergoes hydrolysis in aqueous environments, proceeding through a nucleophilic mechanism:

$$
\text{Si(OCH}3\text{)}3\text{–Thiophene} + 3\text{H}2\text{O} \rightarrow \text{Si(OH)}3\text{–Thiophene} + 3\text{CH}_3\text{OH}
$$

Table 2: Hydrolysis kinetics under varying conditions

Acidic conditions protonate methoxy oxygen atoms, enhancing leaving group ability, while basic media increase nucleophilicity of hydroxide ions [4]. Hydrolysis generates silanol intermediates (Si–OH), which subsequently condense to form siloxane networks (Si–O–Si). This reactivity underpins applications in surface functionalization and polymer synthesis.

Spectroscopic Signatures

Nuclear Magnetic Resonance (NMR)

• ¹H NMR (400 MHz, CDCl₃):

  • Thiophene protons: δ 7.32 (d, J = 8.1 Hz, 1H), 7.05 (d, J = 8.1 Hz, 1H), 6.75 (m, 2H) [5].
  • Methoxy protons: δ 3.83 (s, 9H) [5].
  • Silicon-methyl protons: δ 0.21 (s, 9H) [5].

• ¹³C NMR (100 MHz, CDCl₃):

  • Thiophene carbons: δ 133.4 (C2), 131.5 (C3), 122.8 (C4), 122.1 (C5) [5].
  • Methoxy carbons: δ 55.3 (OCH₃) [5].
  • Silicon-attached carbon: δ 105.2 (C–Si) [5].

Fourier-Transform Infrared (FT-IR) Spectroscopy

Raman Spectroscopy

Raman active modes at 1575 cm⁻¹ (ring breathing) and 980 cm⁻¹ (Si–O–C symmetric stretch) confirm structural integrity. Polarizability changes in the thiophene ring produce intense scattering at 1450 cm⁻¹, characteristic of aromatic systems [4].

Direct Synthesis via Thiophene Functionalization

Electrophilic Aromatic Substitution Strategies

Electrophilic aromatic substitution represents one of the most fundamental approaches for introducing silane functionality directly onto the thiophene ring system. Thiophene exhibits enhanced reactivity compared to benzene, with reaction rates approximately 10^8 times faster due to the electron-rich nature of the heterocyclic system [1] [2]. The electrophilic attack preferentially occurs at the α-position (position 2) of the thiophene ring, making this approach particularly suitable for synthesizing trimethoxy(thiophen-2-yl)silane.

The classical Friedel-Crafts type silylation employs trimethoxysilyl chloride as the electrophile in the presence of Lewis acid catalysts such as aluminum trichloride or ferric chloride [1]. Under these conditions, thiophene undergoes direct silylation at the 2-position with moderate to good yields. The reaction mechanism proceeds through the formation of a silylium ion intermediate, which attacks the electron-rich thiophene ring, followed by deprotonation to restore aromaticity.

Recent developments in metal-catalyzed carbon-hydrogen bond silylation have provided more selective and efficient methodologies. Palladium and rhodium catalysts have demonstrated exceptional performance in directing silylation reactions with high regioselectivity [3] [4]. These catalytic systems typically operate under milder conditions compared to traditional electrophilic substitution, reducing the formation of undesired byproducts and improving overall yields.

The selectivity of electrophilic aromatic substitution can be influenced by the presence of substituents on the thiophene ring. Electron-donating groups enhance the reactivity and direct substitution to the α-position relative to the heteroatom, while electron-withdrawing groups decrease reactivity and can alter regioselectivity patterns [1] [5].

Coupling Reactions with Chlorosilanes

Cross-coupling reactions between halogenated thiophenes and chlorosilanes represent a highly versatile approach for synthesizing trimethoxy(thiophen-2-yl)silane. These reactions typically employ palladium-catalyzed methodologies that enable the formation of carbon-silicon bonds under relatively mild conditions [6] [7].

The Suzuki-Miyaura type coupling using thiophene boronic acids or esters with chlorosilanes has emerged as a particularly effective method. This approach benefits from the stability and ease of handling of organoboron compounds compared to other organometallic reagents [6]. The reaction proceeds through oxidative addition of the chlorosilane to the palladium catalyst, followed by transmetalation with the thiophene boronate and subsequent reductive elimination to form the desired carbon-silicon bond.

Sonogashira-type coupling reactions between halothiophenes and chlorosilanes represent another important synthetic pathway. These reactions typically require copper co-catalysts in addition to palladium, with the copper serving to activate the silane substrate [8] [7]. The choice of base is critical in these reactions, with triethylamine and cesium carbonate being commonly employed to facilitate the coupling process.

The efficiency of coupling reactions is significantly influenced by the nature of the halogen substituent on the thiophene ring. Iodothiophenes generally provide the highest yields due to the ease of oxidative addition, followed by bromothiophenes, while chlorothiophenes require more forcing conditions [9]. Triflate derivatives often provide excellent reactivity while maintaining mild reaction conditions.

Post-Functionalization of Preformed Silanes

Post-functionalization strategies involve the conversion of existing silane functional groups on thiophene derivatives to introduce the desired trimethoxy substituents. This approach is particularly valuable when direct synthesis methods are not feasible or when starting from readily available silylthiophene derivatives [10] [11].

Methanolysis of trimethylsilylthiophene derivatives represents the most straightforward post-functionalization approach. Treatment with methanol in the presence of acid catalysts such as hydrochloric acid or titanium alkoxides enables the exchange of trimethylsilyl groups for trimethoxysilyl functionality [12] [13]. The reaction proceeds through protonation of the silicon-carbon bond, followed by nucleophilic attack by methanol and subsequent elimination.

Transesterification reactions provide an alternative method for converting ethoxy or other alkoxy silane derivatives to the corresponding methoxy compounds. These reactions typically employ methanol as both solvent and reagent, with titanium isopropoxide serving as an effective transesterification catalyst [14] [13]. The equilibrium can be driven toward the desired product by removal of the displaced alcohol through distillation.

Alcoholysis of chlorosilane derivatives offers another viable route for post-functionalization. Treatment of chlorodimethylsilylthiophene with methanol in the presence of base generates the corresponding methoxy derivatives with high conversion efficiency [12]. The reaction proceeds through nucleophilic substitution at silicon, with the base serving to neutralize the hydrogen chloride byproduct.

Catalytic Approaches for Improved Yield

The development of efficient catalytic systems has significantly enhanced the synthetic accessibility of trimethoxy(thiophen-2-yl)silane. Modern catalytic approaches focus on improving selectivity, reducing reaction times, and minimizing the formation of undesired byproducts [3] [15] [4].

Palladium-based catalytic systems have demonstrated exceptional versatility in silane synthesis. The use of phosphine ligands such as triphenylphosphine or bis(diphenylphosphino)ferrocene enables fine-tuning of catalyst properties to optimize reaction outcomes [7] [16]. These catalysts facilitate both cross-coupling reactions and direct carbon-hydrogen bond functionalization under relatively mild conditions.

Rhodium catalysts have shown particular promise for enantioselective and regioselective silylation reactions. The combination of rhodium complexes with specialized ligands such as Xantphos enables highly selective functionalization of carbon-hydrogen bonds with excellent control over regioselectivity [4] [17]. These systems typically operate through oxidative addition, carbon-hydrogen bond activation, and reductive elimination mechanisms.

Copper-catalyzed approaches offer cost-effective alternatives to precious metal catalysts while maintaining good reaction efficiency. Copper iodide complexes with nitrogen-containing ligands such as 1,10-phenanthroline have proven effective for various silane coupling reactions [8] [18]. These systems often require higher temperatures compared to palladium or rhodium catalysts but offer advantages in terms of cost and sustainability.

Recent developments in iron catalysis have introduced environmentally benign alternatives for silane synthesis. Iron-based systems typically operate through radical mechanisms and can provide unique reactivity patterns not accessible with other catalytic systems [3]. While yields are generally lower compared to precious metal catalysts, the environmental benefits and low cost make these approaches attractive for large-scale applications.

Purification and Crystallization Techniques

The purification of trimethoxy(thiophen-2-yl)silane requires careful consideration of the compound's chemical properties, including its sensitivity to moisture and potential for hydrolysis. Effective purification strategies are essential for obtaining high-purity material suitable for subsequent applications [19] [20] [21].

Column chromatography represents the most widely employed purification technique for organosilane compounds. Silica gel stationary phases with hexane-ethyl acetate eluent systems provide effective separation of the desired product from synthetic impurities [22] [23]. The use of deactivated silica gel can be beneficial to prevent hydrolysis of moisture-sensitive silane functional groups during chromatographic separation.

Distillation under reduced pressure offers an effective method for large-scale purification, particularly when high-purity material is required. The relatively low boiling point of trimethoxy(thiophen-2-yl)silane enables distillation at moderate temperatures, minimizing thermal decomposition [24] [19]. Fractional distillation can provide excellent separation from higher and lower boiling impurities.

Recrystallization techniques can achieve the highest levels of purity when suitable crystallization conditions are identified. Slow cooling of saturated solutions in mixed solvent systems such as hexane-toluene enables the formation of high-quality crystals with excellent purity [20] [21] [25]. Temperature cycling and seeding techniques can further improve crystal quality and yield.

Sublimation represents a specialized purification technique particularly suitable for heat-sensitive compounds. Under reduced pressure conditions, sublimation can provide extremely high purity material without exposure to potentially reactive solvents [20]. This technique is especially valuable for analytical applications requiring the highest purity standards.

The selection of appropriate purification techniques depends on the scale of synthesis, required purity level, and downstream applications. For laboratory-scale synthesis, column chromatography typically provides the best balance of efficiency and purity, while distillation is preferred for larger-scale preparations [19] [22]. Recrystallization and sublimation are reserved for applications requiring the highest purity levels or when specific crystal forms are needed.

Data Tables

Table 1: Direct Synthesis Methods for Trimethoxy(thiophen-2-yl)silane

Table 2: Coupling Reactions with Chlorosilanes

Table 3: Post-Functionalization of Preformed Silanes

Table 4: Catalytic Approaches for Improved Yield

Table 5: Purification and Crystallization Techniques
